

Application Notes and Protocols for TAK1-IN-4 In Vitro Assay

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Compound of Interest

Compound Name: TAK1-IN-4

Cat. No.: B607976

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This document provides a detailed protocol for an in vitro kinase assay to evaluate the inhibitory activity of **TAK1-IN-4** against Transforming Growth Factor- β -Activated Kinase 1 (TAK1). Additionally, it includes an overview of the TAK1 signaling pathway and key quantitative data for **TAK1-IN-4**.

Introduction to TAK1

Transforming Growth Factor- β -Activated Kinase 1 (TAK1), also known as MAP3K7, is a serine/threonine kinase that plays a pivotal role in regulating innate and adaptive immunity, inflammation, and cell survival. TAK1 is a key signaling node downstream of various receptors, including Toll-like receptors (TLRs), tumor necrosis factor receptor (TNFR), and interleukin-1 receptor (IL-1R)[1]. Upon activation by stimuli such as TNF- α , IL-1 β , or lipopolysaccharide (LPS), TAK1 phosphorylates and activates downstream targets, including the I κ B kinase (IKK) complex and mitogen-activated protein kinases (MAPKs) like JNK and p38[1]. This leads to the activation of transcription factors such as NF- κ B and AP-1, which drive the expression of pro-inflammatory cytokines and cell survival genes. Due to its central role in these pathways, TAK1 has emerged as a promising therapeutic target for a range of diseases, including cancer and inflammatory disorders.

TAK1-IN-4: A Potent Kinase Inhibitor

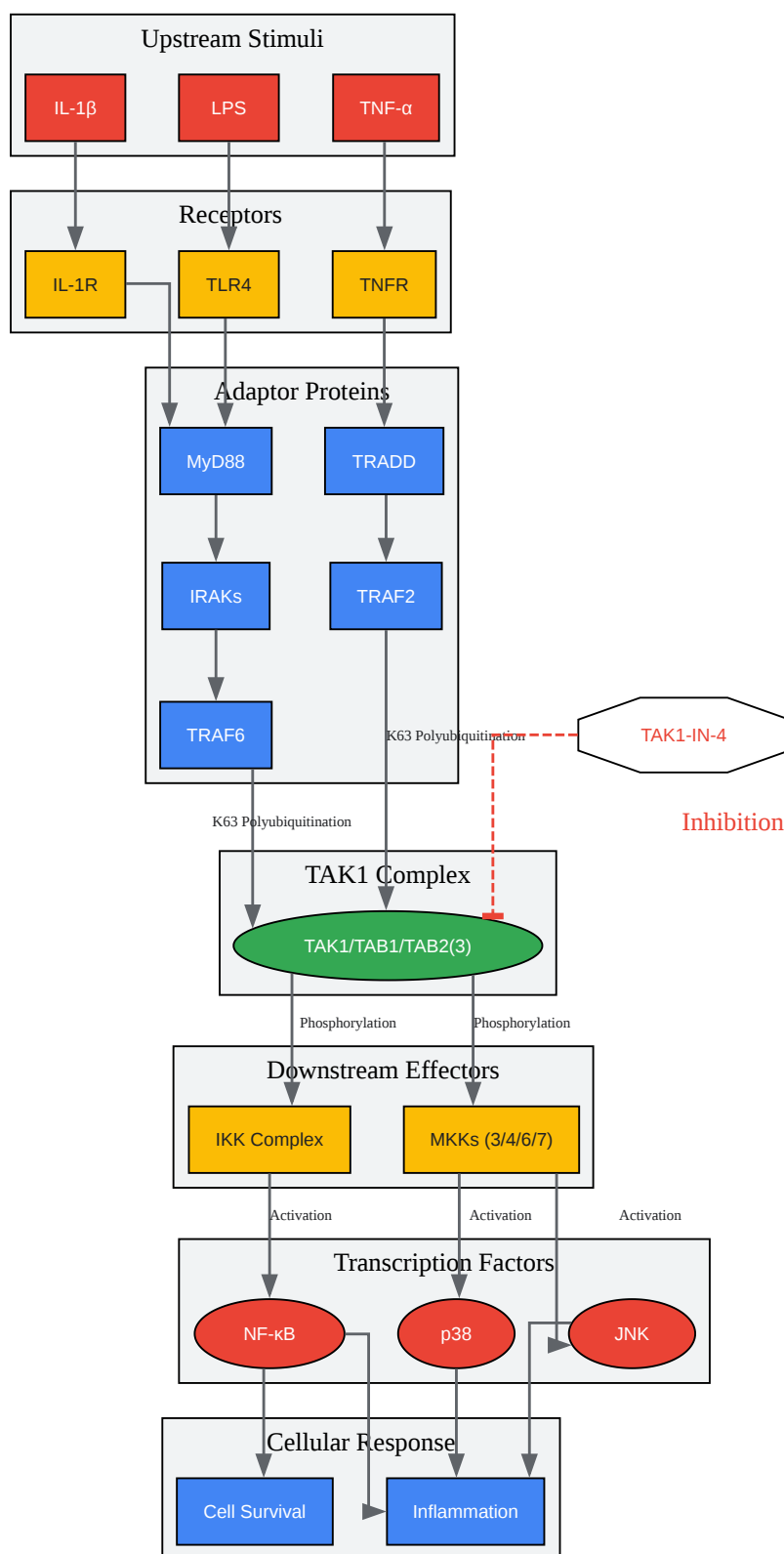
TAK1-IN-4 is a potent, ATP-competitive inhibitor of TAK1. It belongs to a class of 4-substituted 1H-pyrrolo[2,3-b]pyridine compounds. In biochemical assays, **TAK1-IN-4** has demonstrated significant inhibitory activity against TAK1.

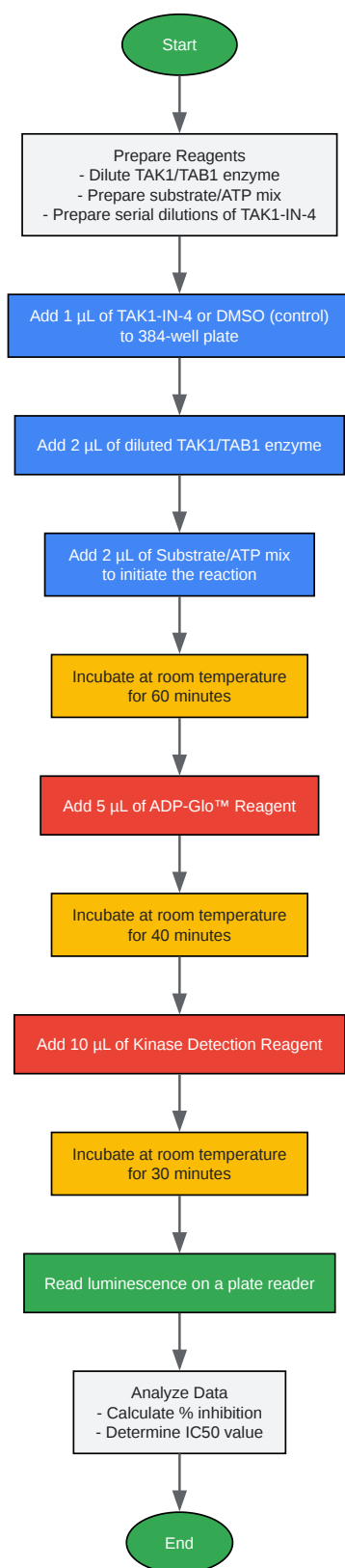
Quantitative Data for TAK1-IN-4

Parameter	Value	Kinase Target(s)	Assay Type	Reference
IC50	41 nM	TAK1	Biochemical Kinase Assay	
IC50	98 nM	MAP4K2	Biochemical Kinase Assay	

TAK1 Signaling Pathway

The following diagram illustrates the central role of TAK1 in mediating signaling from various upstream stimuli to downstream effector pathways.





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References

- 1. mdpi.com [mdpi.com]
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